

2-Chloro-5-(chloromethyl)-3-methylpyridine chemical properties

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Compound of Interest

Compound Name: 2-Chloro-5-(chloromethyl)-3-methylpyridine

Cat. No.: B116299

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An In-depth Technical Guide to the Chemical Properties of 2-Chloro-5-(chloromethyl)-3-methylpyridine

For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a detailed overview of the chemical properties, synthesis, and handling of **2-Chloro-5-(chloromethyl)-3-methylpyridine**. It is intended for informational purposes for a technical audience. All laboratory work should be conducted with appropriate safety precautions and in accordance with institutional and regulatory guidelines.

Abstract

This technical guide focuses on the chemical and physical properties of **2-Chloro-5-(chloromethyl)-3-methylpyridine** (CAS RN: 150807-88-8), a pyridine derivative of interest in synthetic organic chemistry. Due to the limited availability of extensive experimental data for this specific compound, this guide also incorporates data from its close structural analog, 2-Chloro-5-(chloromethyl)pyridine (CAS RN: 70258-18-3), to provide a more comprehensive overview. This compound is a key intermediate in the synthesis of various agrochemicals and pharmaceuticals. This guide summarizes its known physical properties, outlines common synthetic routes, discusses its reactivity, and provides essential safety and handling information. Detailed experimental protocols and visualizations are included to support laboratory applications.

Core Chemical Properties

A summary of the key physical and chemical properties for both **2-Chloro-5-(chloromethyl)-3-methylpyridine** and its analog, 2-Chloro-5-(chloromethyl)pyridine, is presented below. This allows for a comparative understanding and provides researchers with essential data for experimental design.

Properties of 2-Chloro-5-(chloromethyl)-3-methylpyridine

Property	Value	Source
CAS Number	150807-88-8	[1]
Molecular Formula	C ₇ H ₇ Cl ₂ N	[2]
Molecular Weight	176.04 g/mol	[2]
Appearance	Pale yellow solid	[1]
Melting Point	58 to 62 °C	[1]
Boiling Point	269.4 ± 35.0 °C (Predicted) at 760 Torr	[1]
Density	1.270 ± 0.06 g/cm ³ (Predicted) at 20 °C	[1]
Storage	Store in Refrigerator (2 to 8 °C), Inert atmosphere	[1]

Properties of 2-Chloro-5-(chloromethyl)pyridine

Property	Value	Source
CAS Number	70258-18-3	[3]
Molecular Formula	C ₆ H ₅ Cl ₂ N	[3]
Molecular Weight	162.02 g/mol	[4]
Appearance	Beige moist crystals	[5]
Melting Point	37-42 °C (lit.)	[4]
Boiling Point	50 °C at 0.5 Torr	[5]
Density	1.324 g/cm ³	[5]
Solubility	Insoluble in water	[4][5]
Flash Point	>110 °C	[5]

Synthesis and Reactivity

2-Chloro-5-(chloromethyl)pyridine and its derivatives are crucial intermediates, particularly in the production of neonicotinoid insecticides such as imidacloprid and acetamiprid.[4][6]

Synthetic Pathways

Several synthetic routes to 2-Chloro-5-(chloromethyl)pyridine have been developed, which can likely be adapted for its 3-methyl analog. A common approach involves the chlorination of a pyridine precursor.

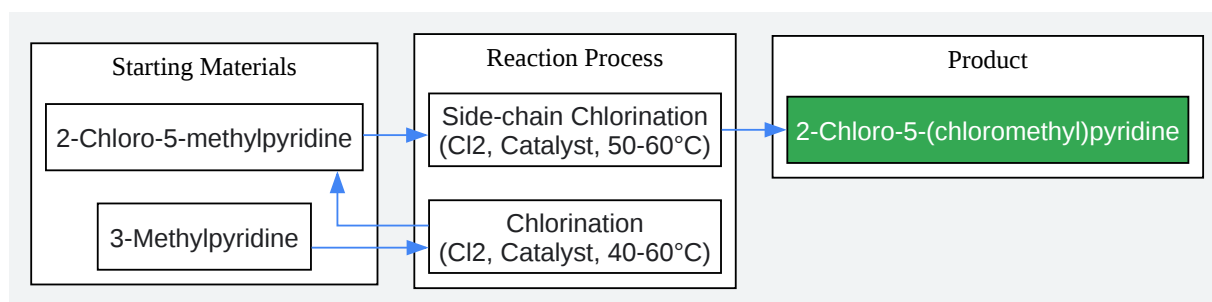
One documented method involves a two-step process starting from 3-methylpyridine.[7]

- Step 1: 3-methylpyridine is reacted with chlorine gas in a water medium at 40-60 °C in the presence of a catalyst to yield 2-chloro-5-methylpyridine.[7]
- Step 2: The resulting 2-chloro-5-methylpyridine is then further reacted with chlorine gas at 50-60 °C to produce 2-chloro-5-(chloromethyl)pyridine with high purity (≥99%).[7]

Another approach utilizes 2-chloro-2-chloromethyl-4-cyanobutanal, which is dissolved in toluene and reacted with solid phosgene at 50°C for 5 hours. This reaction yields the

acetamiprid intermediate, 2-chloro-5-chloromethylpyridine, with a reported yield of 97%.^[4]

A "green synthesis" method has also been described, which uses 2-chloro-5-methyl pyridine as the raw material and trichloroisocyanuric acid as the chlorinating agent. This process is initiated by a chemical initiator or a light source at temperatures between 80-200 °C.^[6] This method avoids the use of solvents and eliminates the need for neutralization and water washing steps, thereby reducing waste.^[6]



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A generalized workflow for the synthesis of 2-Chloro-5-(chloromethyl)pyridine.

Reactivity and Chemical Behavior

The reactivity of this class of compounds is characterized by the two chloro-substituents. The chlorine atom on the pyridine ring is susceptible to nucleophilic aromatic substitution, while the chloromethyl group is reactive towards nucleophiles via an SN2 mechanism.

- **Incompatible Materials:** The compound is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.^[8] It reacts with mild steel and galvanized steel/zinc, which can produce hydrogen gas, creating a potential explosion hazard.^{[6][9]} It should be segregated from alkalis and chemicals that are readily decomposed by acids, such as cyanides, sulfides, and carbonates.^{[6][9]}
- **Stability:** The product is considered stable under normal temperatures and pressures.^{[8][9]} High temperatures and dust generation should be avoided.^[8]

Experimental Protocols & Data

Crystal Structure Determination

The crystal structure of 2-Chloro-5-(chloromethyl)pyridine has been determined by single-crystal X-ray diffraction.

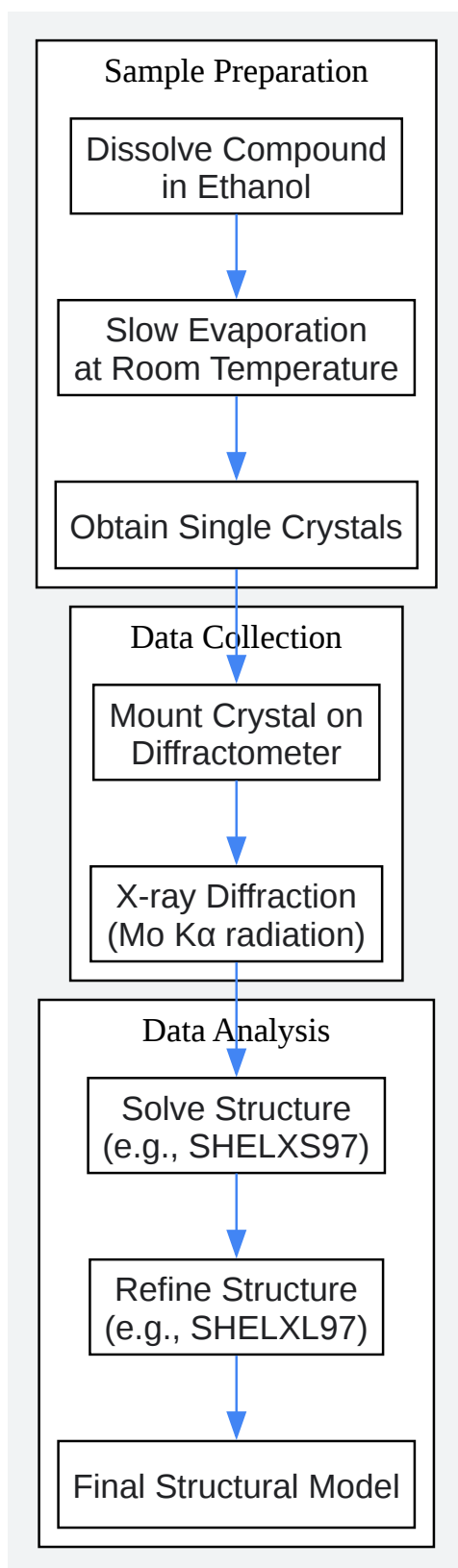
Experimental Protocol (General):

- **Crystal Growth:** Crystals can be obtained by dissolving the compound (e.g., 0.2 g, 1.2 mmol) in a suitable solvent like ethanol (25 ml).[\[10\]](#)[\[11\]](#) The solvent is then allowed to evaporate slowly at room temperature over several days to yield single crystals suitable for diffraction.
[\[10\]](#)[\[11\]](#)
- **Data Collection:** A single crystal is mounted on a diffractometer (e.g., an Enraf–Nonius CAD-4). Data is collected using Mo K α radiation at a controlled temperature (e.g., 293 K).[\[10\]](#)[\[11\]](#)
- **Structure Solution and Refinement:** The collected diffraction data is processed to solve and refine the crystal structure using software such as SHELXS97 and SHELXL97.[\[10\]](#)

Crystallographic Data for 2-Chloro-5-(chloromethyl)pyridine:[\[10\]](#)[\[11\]](#)

- **Crystal System:** Monoclinic
- **Space Group:** P2₁/c
- **Unit Cell Dimensions:**
 - $a = 4.0770$ (8) Å
 - $b = 10.322$ (2) Å
 - $c = 16.891$ (3) Å
 - $\beta = 95.95$ (3)°
- **Volume:** 707.0 (2) Å³
- **Z:** 4

The molecule is nearly planar, and in the crystal, molecules form dimers through intermolecular C—H \cdots N hydrogen bonds.[10][11]



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Workflow for single-crystal X-ray diffraction analysis.

Safety and Handling

This section provides a summary of the hazards and necessary precautions for handling 2-Chloro-5-(chloromethyl)pyridine, based on available safety data sheets.

GHS Hazard Classification

The compound is classified as hazardous.[9]

- Acute Toxicity, Oral: Harmful if swallowed.[3][9]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[3][9]
- Serious Eye Damage/Irritation: Causes serious eye damage.[9]
- Sensitization, Skin: May cause an allergic skin reaction.[3][9]

Precautionary Measures

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety goggles or a face shield.[8]
- Skin Protection: Wear chemical-resistant gloves and protective clothing.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs.[8] A particulate dust filter is recommended.[9]

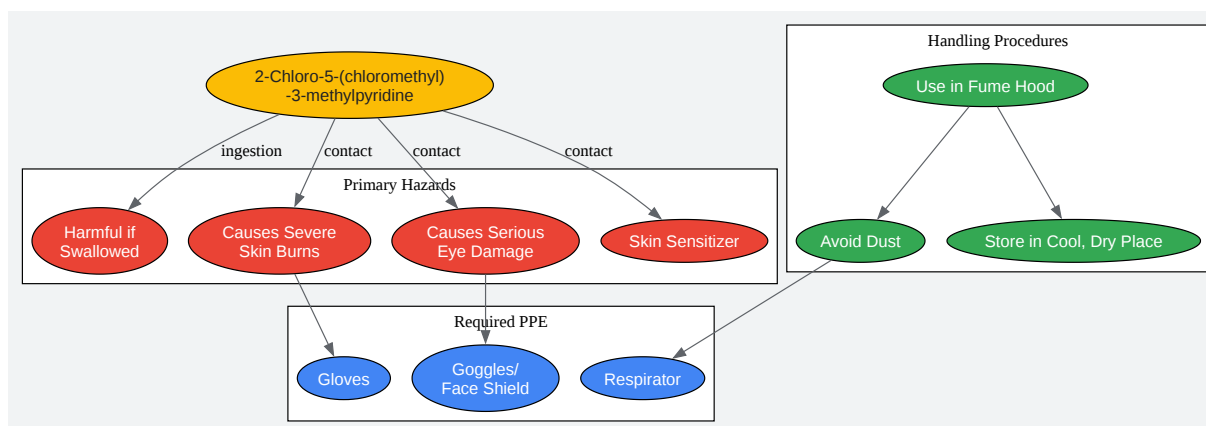
Handling and Storage:

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[12] Avoid contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols.[12]

- Storage: Keep containers tightly sealed and store in a cool, dry, and well-ventilated place.[8]
Store locked up.

First Aid Measures:

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician immediately.
- If on Skin: Immediately remove all contaminated clothing. Rinse skin with plenty of water/shower.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.



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